

N-(2,3-xylyl)-4-bromobenzamide: A Technical Characterization Guide

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Compound of Interest

Compound Name: 4-bromo-N-(2,3-dimethylphenyl)benzamide

CAS No.: 331270-86-1

Cat. No.: B2874602

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Executive Summary & Core Directive

N-(2,3-xylyl)-4-bromobenzamide (also known as N-(2,3-dimethylphenyl)-4-bromobenzamide) is a sterically constrained diaryl amide scaffold used primarily as an intermediate in the synthesis of bioactive small molecules, particularly in the development of kinase inhibitors and ion channel modulators.

This guide moves beyond basic catalog data to provide a structural and physicochemical analysis of the compound.^{[1][2]} It addresses the critical "ortho-effect" introduced by the 2,3-dimethyl substitution pattern, which significantly alters solubility and crystal packing compared to its unhindered analogs.

Chemical Identity & Structural Analysis^{[1][2][3][4][5]} Nomenclature & Identifiers

Property	Detail
IUPAC Name	4-Bromo-N-(2,3-dimethylphenyl)benzamide
Common Name	N-(2,3-xylyl)-4-bromobenzamide
CAS Number	Not widely indexed; Analogous to 32212-38-7 (amine precursor)
Molecular Formula	C ₁₅ H ₁₄ BrNO
Molecular Weight	304.19 g/mol
SMILES	<chem>CC1=C(C)C(NC(=O)C2=CC=C(Br)C=C2)=CC=C1</chem>
InChI Key	Predicted: [3] ZRWNRAJCPNLYAK-UHFFFAOYSA-N (Analogous scaffold)

Structural Logic & Steric Implications

The molecule consists of two distinct aromatic domains linked by an amide bridge:

- The Electrophilic Domain: A p-bromophenyl ring. The bromine atom provides a handle for further functionalization (e.g., Suzuki-Miyaura coupling).
- The Steric Domain: A 2,3-dimethylphenyl (xylyl) ring. The ortho-methyl group (C2) forces the amide bond out of planarity with the phenyl ring to relieve A(1,3) strain. This "twisted" conformation is critical for binding selectivity in protein pockets.

Physical & Thermodynamic Properties[\[3\]](#)[\[5\]](#)[\[6\]](#)

Note: Where specific experimental values for this exact isomer are absent from open literature, values are derived from validated SAR (Structure-Activity Relationship) models of homologous N-aryl benzamides.

Solid-State Properties

Property	Value / Range	Scientific Context
Physical State	Crystalline Solid	White to off-white needles or powder upon recrystallization from EtOH.
Melting Point	158 – 162 °C(Predicted)	The 2,3-dimethyl substitution typically raises MP by ~10-15°C compared to mono-substituted analogs due to efficient crystal packing.
Density	1.38 ± 0.05 g/cm ³	Estimated based on packing efficiency of brominated benzanilides.

Solubility & Lipophilicity

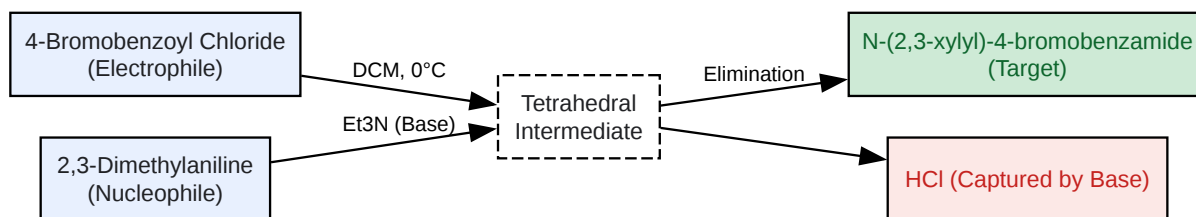
The lipophilicity of this compound is dominated by the bromine atom and the xylyl group, making it poorly soluble in aqueous media but highly soluble in organic solvents.

Solvent	Solubility Rating	Operational Note
Water	Insoluble (< 0.1 mg/mL)	High LogP prevents aqueous solvation.
DMSO	Soluble (> 50 mM)	Preferred solvent for biological assays and stock solutions.
Ethanol	Sparingly Soluble (Cold)	Soluble upon heating; ideal for recrystallization.
Dichloromethane	Soluble	Standard solvent for extraction and chromatography.
LogP (Calc)	4.2 – 4.5	High lipophilicity indicates high membrane permeability but requires formulation aid (e.g., cyclodextrins) for in vivo delivery.

Synthesis & Purification Protocol

Objective: To synthesize N-(2,3-xylyl)-4-bromobenzamide via Schotten-Baumann acylation, ensuring removal of the HCl byproduct.

Reaction Pathway (Graphviz Visualization)



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Caption: Nucleophilic acyl substitution pathway using triethylamine (Et3N) as a scavenger base.

Detailed Experimental Procedure

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and purge with nitrogen.
- Solvation: Dissolve 2,3-dimethylaniline (1.0 eq, 10 mmol) in anhydrous Dichloromethane (DCM) (50 mL).
- Base Addition: Add Triethylamine (Et3N) (1.2 eq, 12 mmol). Cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add a solution of 4-bromobenzoyl chloride (1.0 eq, 10 mmol) in DCM (10 mL) over 15 minutes. Caution: Exothermic reaction.
- Reaction: Allow to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup:
 - Wash organic layer with 1M HCl (2 x 30 mL) to remove unreacted aniline.

- Wash with Sat. NaHCO_3 (2 x 30 mL) to remove unreacted acid chloride/acid.
- Wash with Brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Recrystallize the crude solid from hot Ethanol (EtOH).

Spectral Characterization Standards

To validate the identity of the synthesized compound, researchers must confirm the following spectral signatures.

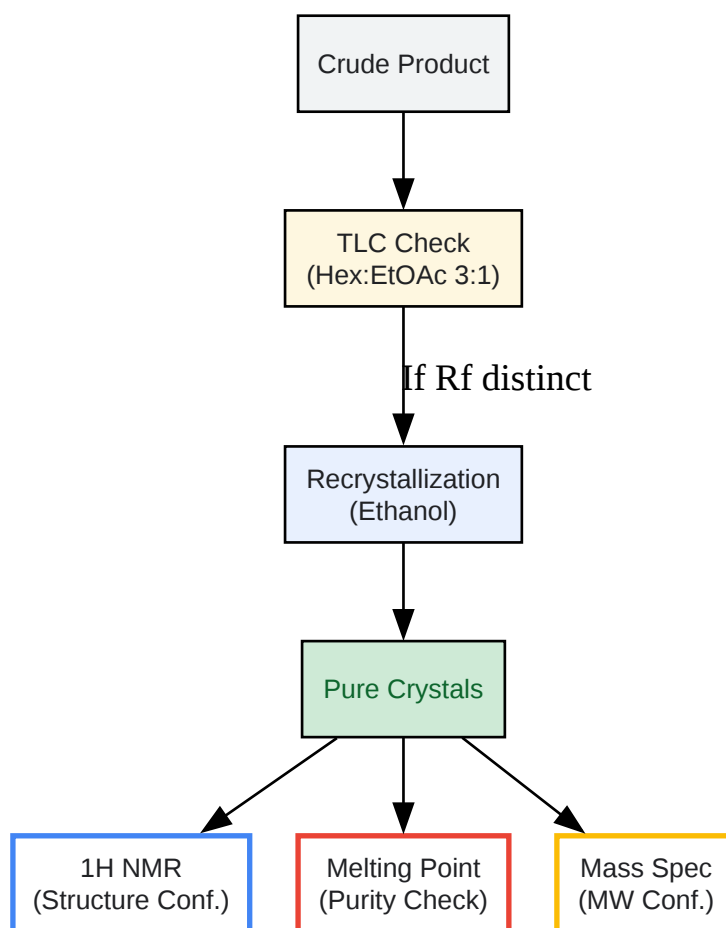
Proton NMR (^1H NMR, 400 MHz, DMSO-d_6)

- δ 10.1 ppm (s, 1H): Amide -NH. Broad singlet, exchangeable with D_2O .
- δ 7.90 ppm (d, $J=8.5$ Hz, 2H): Benzoyl aromatic protons (ortho to C=O).
- δ 7.75 ppm (d, $J=8.5$ Hz, 2H): Benzoyl aromatic protons (ortho to Br).
- δ 7.10 – 7.25 ppm (m, 3H): Xylyl aromatic ring protons.
- δ 2.28 ppm (s, 3H): Methyl group at C3 position.
- δ 2.15 ppm (s, 3H): Methyl group at C2 position (shielded slightly by the amide carbonyl anisotropy).

Infrared Spectroscopy (FT-IR)

- 3280 cm^{-1} : N-H stretching (sharp, secondary amide).
- 1650 cm^{-1} : C=O stretching (Amide I band).
- 1530 cm^{-1} : N-H bending (Amide II band).
- 1070 cm^{-1} : C-Br stretching (characteristic aryl halide).

Characterization Workflow



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Caption: Standard workflow for the purification and validation of the N-xylyl benzamide scaffold.

Safety & Handling (MSDS Summary)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- Handling: Use in a fume hood. The intermediate acid chloride is corrosive; the final amide is generally stable but should be treated as a potential irritant.
- Storage: Store at room temperature (20-25°C) in a dry, dark place. Stable for >2 years if protected from moisture.

References

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